

Navigating the Safe Disposal of JHU395: A Procedural Guide

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Compound of Interest

Compound Name: JHU395

Cat. No.: B10821040

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For researchers and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **JHU395** is a critical component of laboratory safety and environmental responsibility. While specific disposal protocols for **JHU395** are not publicly available, this guide provides a framework based on established best practices for chemical waste management in a laboratory setting. Adherence to these procedures, in conjunction with your institution's specific safety guidelines and local regulations, is paramount.

Key Compound Information and Handling Precautions

Proper disposal begins with a thorough understanding of the compound's characteristics and the necessary safety precautions during handling. The following table summarizes key data for **JHU395**.

Parameter	Data	Source
Chemical Name	JHU395	[1][2]
Description	A novel orally bioavailable glutamine antagonist prodrug.	[1][3]
Molecular Weight	447.48 g/mol	[1]
Form	Solid (assumed, as it's sold by weight)	N/A
Solubility	DMSO: 100 mg/mL (223.47 mM)	[1]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month.	[2]

When handling **JHU395**, standard personal protective equipment (PPE) is essential. This includes safety glasses with side shields, chemical-resistant gloves (such as nitrile), and a lab coat. All handling of the solid compound or concentrated stock solutions should be performed in a certified chemical fume hood to prevent inhalation.

Step-by-Step Disposal Procedures

The proper disposal route for **JHU395** and associated waste depends on its form (solid, liquid) and potential contamination with other hazardous materials. The following workflow provides a logical approach to waste segregation and disposal.

JHU395 Disposal Workflow

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References

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